

Application Notes and Protocols: Calcium Chlorate Dihydrate in Pyrotechnic Compositions

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Compound of Interest

Compound Name: Calcium chlorate dihydrate

Cat. No.: B159063

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Introduction

Calcium chlorate dihydrate, $\text{Ca}(\text{ClO}_3)_2 \cdot 2\text{H}_2\text{O}$, is a strong oxidizing agent that has found limited but specific applications in pyrotechnic formulations.^[1] Its primary appeal lies in its ability to act as both an oxidizer and a color-imparting agent, producing reddish-orange hues. However, its use is significantly hampered by its deliquescent nature, meaning it readily absorbs moisture from the atmosphere, which can compromise the stability and performance of pyrotechnic mixtures.^{[2][3][4]} These application notes provide an overview of the properties, applications, and safety considerations for the use of **calcium chlorate dihydrate** in pyrotechnic research and development, along with generalized experimental protocols.

Physicochemical Properties

A summary of the key physicochemical properties of calcium chlorate is presented in Table 1. The dihydrate form is the most common.

Table 1: Physicochemical Properties of Calcium Chlorate

Property	Value	Reference(s)
Chemical Formula	$\text{Ca}(\text{ClO}_3)_2 \cdot 2\text{H}_2\text{O}$	[1]
Molar Mass	242.98 g/mol	[1]
Appearance	White, monoclinic, deliquescent crystals	[5]
Density	2.71 g/cm ³	[5]
Melting Point	Decomposes upon heating	[5]
Solubility in Water	197 g/100 g water at 25 °C	[1]
Oxygen Balance	+39.5% (to $\text{CaCl}_2 + 2\text{H}_2\text{O}$)	

Applications in Pyrotechnics

The primary application of **calcium chlorate dihydrate** in pyrotechnics is in the formulation of compositions for producing red and orange colored flames.[6] It can also serve as a high-temperature oxidizer in specialized compositions.[7] However, due to its hygroscopicity, it is often replaced by more stable nitrates and perchlorates of strontium and potassium.

Red Light Compositions

Calcium chlorate dihydrate can be a component in red star formulations for fireworks, though specific, well-documented modern compositions are rare. A generalized formulation for a red star is presented in Table 2. It is crucial to note that this is an illustrative example, and extensive testing and small-scale trials are necessary before any scale-up.

Table 2: Illustrative Red Star Composition using **Calcium Chlorate Dihydrate**

Component	Purpose	Percentage by Weight (%)
Calcium Chlorate Dihydrate	Oxidizer / Color Agent	40 - 60
Fuel (e.g., Shellac, Red Gum)	Fuel / Binder	15 - 25
Chlorine Donor (e.g., PVC, Parlon)	Color Intensifier	10 - 20
Binder (e.g., Dextrin)	Binder	3 - 5
Metal Fuel (e.g., Magnalium, fine)	Brilliance / Temperature	5 - 10

Safety and Handling

Calcium chlorate is a powerful oxidizer and pyrotechnic compositions containing it are sensitive to friction, shock, and static electricity.[\[8\]](#)[\[9\]](#)[\[10\]](#)

- Incompatibility: Mixtures of calcium chlorate with sulfur, sulfides, ammonium compounds, and finely powdered metals can be extremely sensitive and may ignite spontaneously.[\[1\]](#)[\[7\]](#)
- Hygroscopicity: The absorption of moisture can lead to decreased performance and increased sensitivity of the pyrotechnic composition.[\[2\]](#) Store **calcium chlorate dihydrate** in a cool, dry place in a tightly sealed container.
- Handling Precautions:
 - Always wear appropriate personal protective equipment (PPE), including safety glasses, flame-retardant lab coat, and gloves.
 - Handle only small quantities at a time.
 - Avoid friction, impact, and electrostatic discharge.
 - Use non-sparking tools.
 - Mixing should be done remotely or with appropriate shielding.

Experimental Protocols

The following are generalized protocols for the preparation and testing of pyrotechnic compositions containing **calcium chlorate dihydrate**. These are intended as a guide and must be adapted based on the specific composition and laboratory safety protocols.

Protocol for Preparation of a Red Star Composition

- **Drying of Ingredients:** Dry all individual components, including **calcium chlorate dihydrate**, in a desiccator or a temperature-controlled oven at a low temperature (e.g., 40-50 °C) to remove any absorbed moisture.
- **Sieving:** Individually pass each component through a fine mesh screen (e.g., 100 mesh) to ensure a uniform particle size. This should be done gently to avoid friction.
- **Mixing:**
 - The "diapering" method is recommended for mixing sensitive compositions. Place a sheet of paper on a flat surface.
 - Place the component with the largest volume (typically the oxidizer) in the center of the paper.
 - Add the other components in layers on top of the first.
 - Gently lift the corners of the paper to roll the mixture, ensuring a homogenous blend without applying pressure or friction. Repeat this process at least 20 times.
- **Granulation (optional, for consolidation):**
 - If a binder like dextrin is used, a small amount of a solvent (e.g., 70% water / 30% ethanol) can be added to the mixed powder to form a damp, dough-like consistency.
 - Pass the damp mass through a screen to form granules.
 - Allow the granules to dry completely in a well-ventilated area, away from any ignition sources.

- Pressing/Cutting:
 - The granulated and dried composition can be pressed into stars using a hydraulic press with appropriate tooling.
 - Alternatively, the damp mass can be rolled out and cut into cubes.
 - Ensure the final stars are completely dry before any testing.

Protocol for Burn Rate Testing

- Sample Preparation: Press the pyrotechnic composition into a tube of known length and diameter. A common method is to use a cardboard or phenolic tube.
- Confinement: The test can be conducted unconfined or in a vented chamber to simulate different application pressures.
- Ignition: Ignite one end of the sample using a reliable ignition source, such as a hot wire or a pyrotechnic igniter.
- Data Acquisition:
 - Use a high-speed camera to record the burn. The time it takes for the flame front to travel a known distance is measured.
 - Alternatively, thermocouples can be placed at known distances along the sample to record the time of flame arrival.
- Calculation: The burn rate (R) is calculated using the formula: $R = L / t$, where L is the distance the flame travels and t is the time taken.

Protocol for Sensitivity Testing (Impact and Friction)

Standardized tests should be used to determine the impact and friction sensitivity of the pyrotechnic composition. These tests are typically performed using specialized apparatus.[\[10\]](#)
[\[11\]](#)

- **Impact Sensitivity:** A known weight is dropped from a specified height onto a small sample of the material. The height at which ignition or decomposition occurs in 50% of the trials (H_{50}) is determined.
- **Friction Sensitivity:** A weighted pendulum or a sliding block is used to apply a frictional force to a sample of the material. The force at which ignition or decomposition occurs is recorded.

Table 3: Illustrative Performance Data for a Red Star Composition

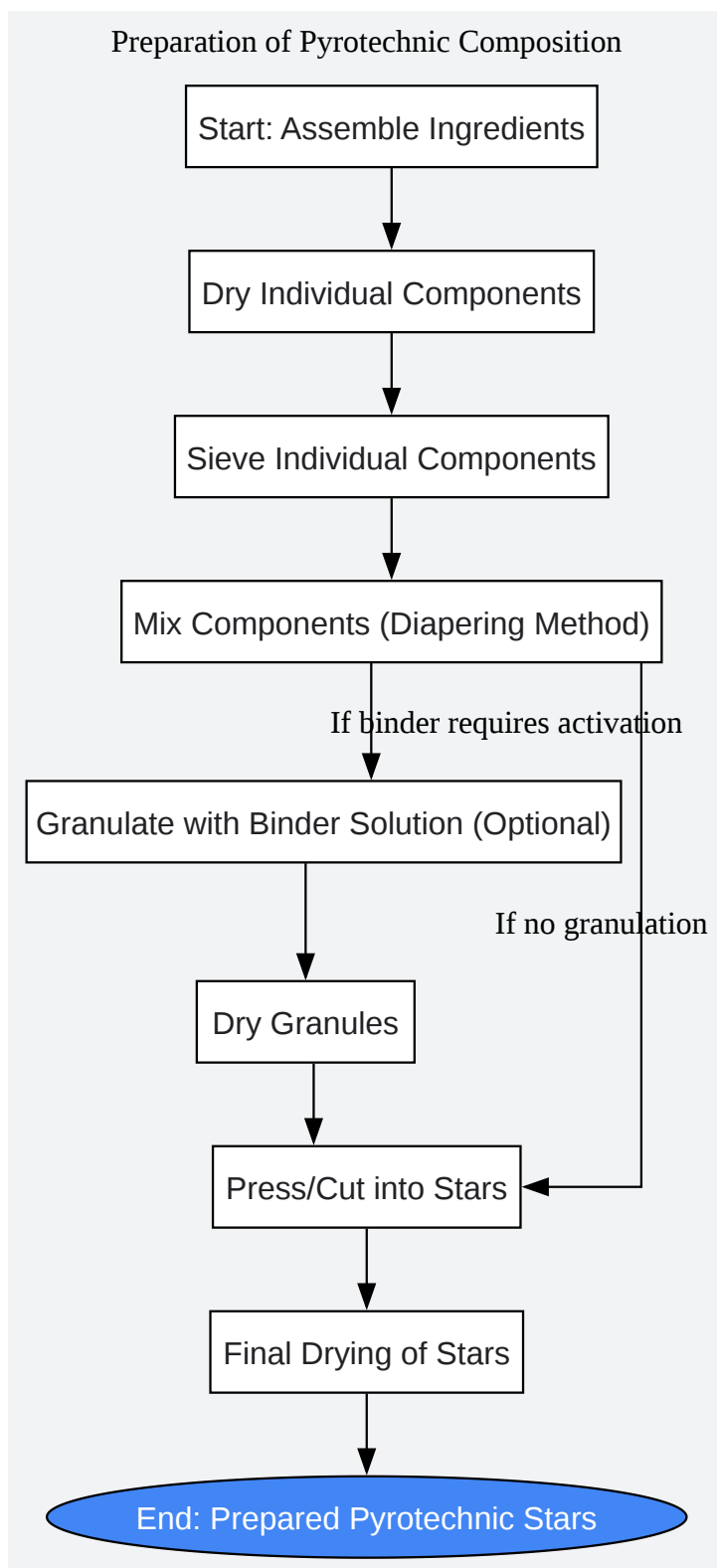
Note: The following data is illustrative and not based on specific experimental results for a standardized **calcium chlorate dihydrate** composition, as such data is not readily available in the public domain. It serves to demonstrate the format for data presentation.

Parameter	Value	Test Method
Burn Rate (unconfined)	3 - 5 mm/s	Strand Burner
Color (Dominant Wavelength)	610 - 620 nm	Spectrometer
Luminous Intensity	500 - 800 cd	Photometer
Impact Sensitivity (H_{50})	20 - 40 cm (2 kg weight)	Drop Hammer Test
Friction Sensitivity	80 - 120 N	BAM Friction Tester

Visualizations

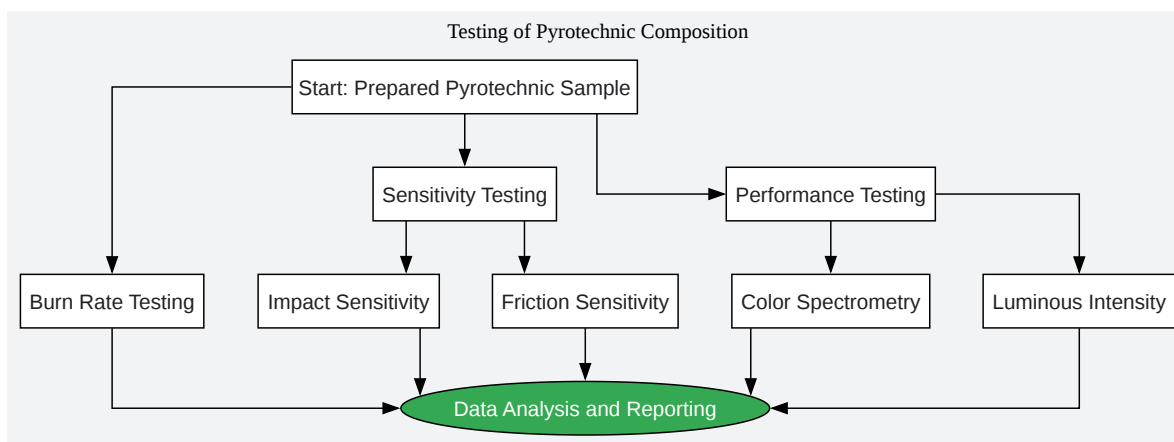
Experimental Workflow Diagrams

The following diagrams illustrate the general workflows for the preparation and testing of pyrotechnic compositions containing **calcium chlorate dihydrate**.



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Preparation of Pyrotechnic Composition



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References

- 1. Calcium chlorate | $\text{Ca}(\text{ClO}_3)_2$ | CID 24978 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Sciencemadness Discussion Board - calcium chlorate - Powered by XMB 1.9.11 [sciencemadness.org]
- 3. acp.copernicus.org [acp.copernicus.org]
- 4. researchgate.net [researchgate.net]
- 5. echemi.com [echemi.com]
- 6. pyrosource.fandom.com [pyrosource.fandom.com]

- 7. Pyrotechnic composition - Wikipedia [en.wikipedia.org]
- 8. sciencemadness.org [sciencemadness.org]
- 9. taylorfrancis.com [taylorfrancis.com]
- 10. taylorandfrancis.com [taylorandfrancis.com]
- 11. mdpi.com [mdpi.com]
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